

An In-depth Technical Profile of 3-Bromo-4-chloroanisole

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Compound of Interest

Compound Name: 3-Bromo-4-chloroanisole

Cat. No.: B128993

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the chemical and physical properties of **3-Bromo-4-chloroanisole**, a key intermediate in various synthetic applications.

Core Chemical Data

3-Bromo-4-chloroanisole is a halogenated aromatic ether widely utilized as a building block in organic synthesis.^{[1][2]} Its molecular structure, featuring bromine, chlorine, and a methoxy group on a benzene ring, makes it a versatile reagent for creating more complex molecules.^{[1][2]}

The fundamental molecular properties of **3-Bromo-4-chloroanisole** are summarized in the table below.

Property	Value	Citations
Molecular Formula	C7H6BrClO	[1][2][3][4][5][6]
Molecular Weight	221.48 g/mol	[1][2][3][4][5][6]
CAS Number	2732-80-1	[1][2][3]
Appearance	Light yellow to brown liquid or clear, colorless to pale yellow liquid/oil	[1][5][7]
Purity	≥ 98% (GC)	[1]
Solubility	Sparingly soluble in water. Soluble in Chloroform, slightly soluble in Ethyl Acetate and Methanol.	[2][5]
Storage	Store at room temperature in a dry, sealed container.	[1][5]

Applications in Synthesis

3-Bromo-4-chloroanisole is a valuable intermediate in the synthesis of a range of target molecules, primarily in the pharmaceutical and agrochemical industries.[1][2] Its utility stems from its capacity to participate in various chemical reactions, such as nucleophilic substitution and cross-coupling reactions, allowing for the construction of functionalized aromatic systems.[1][2]

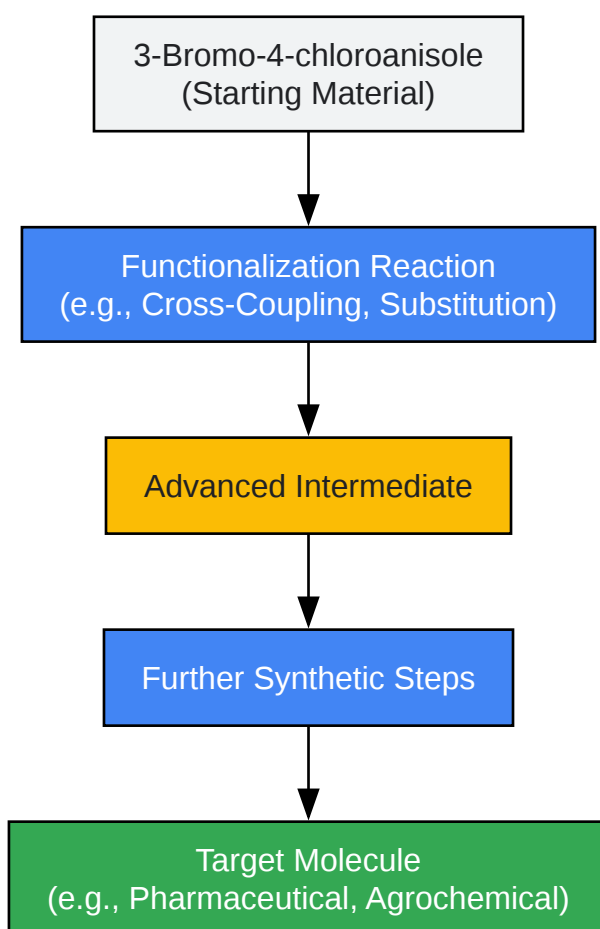
Key application areas include:

- **Pharmaceutical Development:** It serves as a precursor in the synthesis of diverse pharmaceutical compounds, including anti-inflammatory and analgesic drugs.[1]
- **Agrochemical Formulations:** The compound is instrumental in developing herbicides and fungicides, contributing to enhanced crop protection.[1][2]
- **Aromatic Compound Synthesis:** It is a foundational component for producing more complex aromatic structures used in the manufacturing of dyes and pigments.[1]

- Materials Science: There is exploratory interest in its use for synthesizing materials with unique electronic properties.^[1]

Conceptual Synthetic Workflow

While specific experimental protocols are proprietary and vary widely depending on the desired final product, the following diagram illustrates a generalized workflow where **3-Bromo-4-chloroanisole** is used as a synthetic intermediate. This workflow represents a common logical progression in drug discovery or materials science research.



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Caption: Generalized synthetic pathway using **3-Bromo-4-chloroanisole**.

Note on Experimental Protocols: Detailed, step-by-step experimental protocols for reactions involving **3-Bromo-4-chloroanisole** are specific to the synthesis of a particular target molecule. Researchers would develop these protocols based on the desired chemical

transformations, such as Suzuki or Buchwald-Hartwig cross-coupling reactions, to introduce new functional groups at the bromine or chlorine positions. These methodologies would be found in specialized chemical literature or patents for the final compounds rather than in general documentation for the intermediate itself.

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